

Application Notes and Protocols: Preparing Ivaltinostat Stock Solutions for Cell Culture Experiments

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Compound of Interest

Compound Name: *Ivaltinostat*

Cat. No.: *B1684661*

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Introduction

Ivaltinostat (also known as CG-200745) is a potent, orally active pan-histone deacetylase (HDAC) inhibitor.^{[1][2]} By inhibiting the deacetylation of proteins, including histones H3 and tubulin, **Ivaltinostat** plays a critical role in epigenetic regulation.^{[1][2]} Its mechanism of action involves the induction of p53 accumulation, leading to the transactivation of downstream targets like p21 and MDM2, ultimately resulting in apoptosis in cancer cells.^{[1][2]} Accurate preparation of **Ivaltinostat** stock and working solutions is crucial for obtaining reproducible and reliable results in cell-based assays. These application notes provide a detailed protocol for the preparation, storage, and use of **Ivaltinostat** in a research laboratory setting.

Physicochemical and Biological Data

Properly handling **Ivaltinostat** begins with understanding its key properties. The data below has been compiled for the standard form of **Ivaltinostat**. Note that a formic salt of **Ivaltinostat** also exists, which may have different properties, such as enhanced solubility and a different molecular weight (473.56 g/mol).^{[1][3]} Researchers should always confirm the specific form of the compound they are using.

Property	Value
Molecular Formula	C ₂₄ H ₃₃ N ₃ O ₄
Molecular Weight	427.54 g/mol [2] [4] [5]
Appearance	White to off-white powder
Primary Solvent	Dimethyl Sulfoxide (DMSO) [2] [6]
In Vitro IC ₅₀ Range	0.63 - 1.80 µM for various cholangiocarcinoma cell lines [1] [7]
Effective Concentration Range	0.01 µM to 100 µM in various cancer cell lines (e.g., prostate, lung) [1] [7]

Experimental Protocols

1. Preparation of a 10 mM **Ivaltinostat** Stock Solution

This protocol describes the preparation of a high-concentration primary stock solution in DMSO, which can be stored for long-term use.

Materials and Equipment:

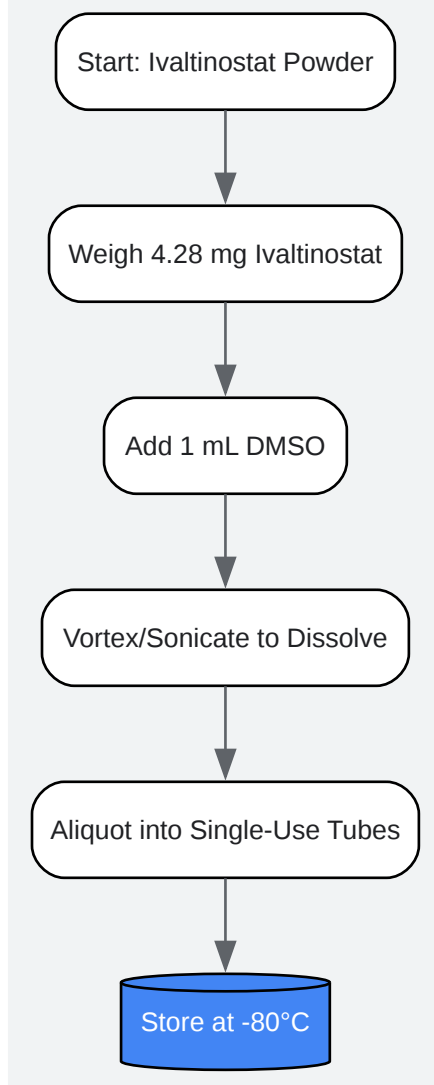
- **Ivaltinostat** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **Ivaltinostat** powder to room temperature to prevent condensation of moisture.
- Weighing **Ivaltinostat**: Carefully weigh out a precise amount of **Ivaltinostat** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.28 mg of **Ivaltinostat**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 427.54 \text{ g/mol} = 0.0042754 \text{ g} = 4.28 \text{ mg}$
- Dissolution: Add the weighed **Ivaltinostat** to a sterile tube. Using a calibrated pipette, add the calculated volume of DMSO (e.g., 1 mL for 4.28 mg) to the tube.
- Solubilization: Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. If necessary, gentle warming (up to 37°C) or brief sonication can aid dissolution.^[6] Visually inspect the solution against a light source to ensure no particulates are present.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes or cryogenic vials.^[6]
- Long-term Storage: Store the aliquots at -80°C for up to one year or at -20°C for up to one month.^{[2][7]}

Workflow for **Ivaltinostat** Stock Preparation

Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM **Ivaltinostat** stock solution.

2. Preparation of Working Solutions for Cell Culture

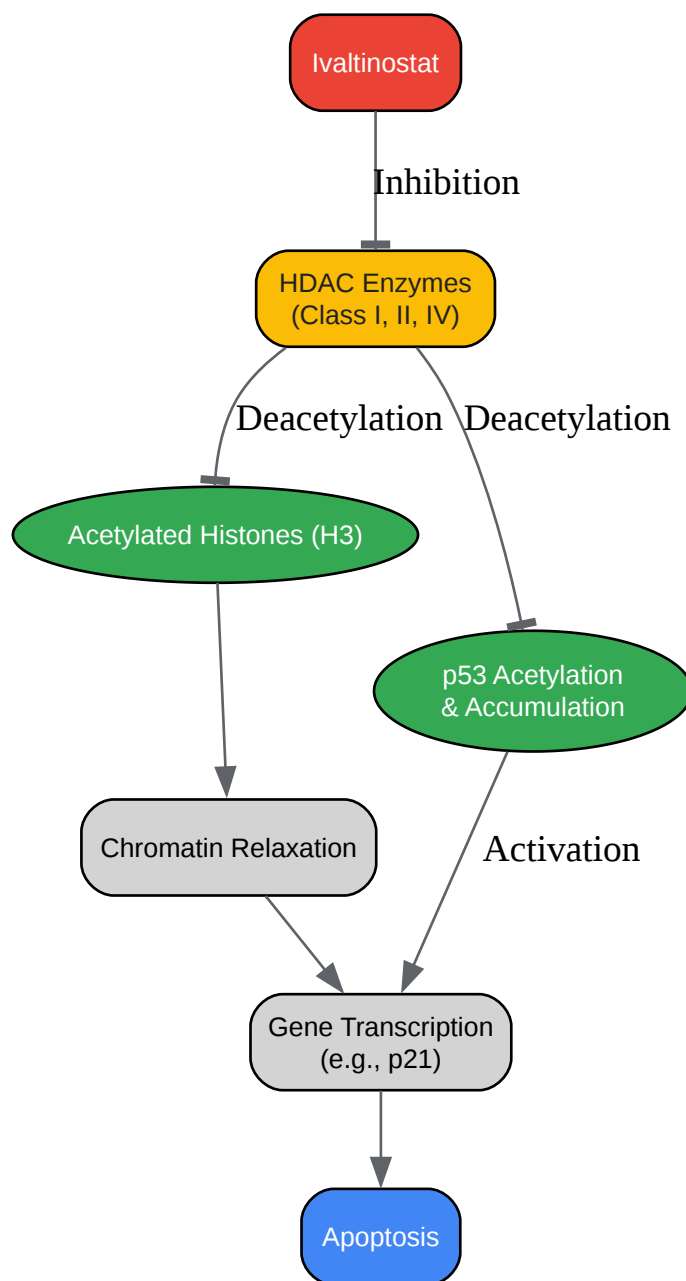
This protocol details the serial dilution of the primary stock solution into cell culture medium for treating cells at the desired final concentration.

Materials and Equipment:

- 10 mM **Ivaltinostat** stock solution in DMSO
- Complete cell culture medium (appropriate for the cell line)
- Sterile microcentrifuge tubes and/or multi-well plates
- Pipettes and sterile, filtered pipette tips

Procedure:

- Thaw Stock Solution: Remove one aliquot of the 10 mM **Ivaltinostat** stock solution from the -80°C freezer and thaw it at room temperature.
- Intermediate Dilution (Optional but Recommended): To avoid precipitation of the compound in the aqueous culture medium, it is advisable to perform an intermediate dilution in DMSO or the culture medium.^[8] For example, dilute the 10 mM stock 1:10 in culture medium to create a 1 mM intermediate stock.
- Final Dilution: Prepare the final working solution by diluting the intermediate or primary stock into the complete cell culture medium. For example, to achieve a final concentration of 1 µM in 10 mL of medium, add 10 µL of the 1 mM intermediate stock.
 - Calculation (from 1 mM intermediate):
 - $(C1)(V1) = (C2)(V2)$
 - $(1000\text{ }\mu\text{M})(V1) = (1\text{ }\mu\text{M})(10,000\text{ }\mu\text{L}) \rightarrow V1 = 10\text{ }\mu\text{L}$
- Vehicle Control: It is critical to include a vehicle control in all experiments. This control should contain the same final concentration of DMSO as the treated samples (e.g., if the final dilution is 1:1000, the DMSO concentration is 0.1%). Most cell lines can tolerate DMSO concentrations up to 0.5%, but it is best to keep it below 0.1%.^{[6][8]}
- Application to Cells: Mix the working solution gently by pipetting or inverting and add it to your cell culture plates.
- Incubation: Incubate the cells for the desired experimental duration (e.g., 24, 48, or 72 hours).^[1]

Ivaltinostat's Mechanism of Action

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Caption: **Ivaltinostat** inhibits HDACs, leading to apoptosis.

Storage and Stability Summary

Form	Storage Temperature	Shelf Life	Notes
Powder	-20°C	~3 years[2]	Keep tightly sealed and protected from light.
DMSO Stock	-80°C	~1 year[2]	Aliquot to avoid repeated freeze-thaw cycles.[6]
DMSO Stock	-20°C	~1 month[7]	For shorter-term storage.

Safety and Handling Precautions

- **Ivaltinostat** is a potent bioactive compound. Handle with care, using appropriate PPE.
- Work in a well-ventilated area or a chemical fume hood when handling the powder.
- Avoid inhalation of dust and contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before use.

Troubleshooting

- **Precipitation in Media:** If the compound precipitates upon dilution into aqueous culture medium, try performing serial dilutions in DMSO first to a lower concentration before the final dilution into the medium.[8] Alternatively, brief sonication of the final working solution may help redissolve the precipitate.[6]
- **Inconsistent Results:** Ensure the stock solution has not undergone multiple freeze-thaw cycles. Use a fresh aliquot for each experiment. Verify pipette calibration and calculations.

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